

Application Notes and Protocols for Mepivacaine in Rodent Peripheral Nerve Blocks

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Compound of Interest

Compound Name: **Mepivacaine**

Cat. No.: **B158355**

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These application notes provide a comprehensive guide to utilizing **mepivacaine** for peripheral nerve blocks in rodent models. This document includes detailed experimental protocols, quantitative data summaries, and visual representations of key concepts to facilitate reproducible and effective research.

Introduction to Mepivacaine

Mepivacaine is an amide-type local anesthetic with a rapid onset and intermediate duration of action.^[1] Its primary mechanism of action involves the blockade of voltage-gated sodium channels in neuronal cell membranes.^{[1][2][3]} By binding to the intracellular portion of these channels, **mepivacaine** inhibits the influx of sodium ions, thereby preventing the generation and propagation of action potentials and resulting in a reversible loss of sensation.^{[1][2][3]}

Quantitative Data Summary

The following tables summarize key quantitative parameters for the use of **mepivacaine** in peripheral nerve blocks in rat and mouse models.

Table 1: **Mepivacaine** Dosage and Duration of Action in Rat Peripheral Nerve Blocks

Nerve Block Type	Concentration (%)	Volume (mL)	Onset of Action (minutes)	Duration of Sensory Block (minutes)	Duration of Motor Block (minutes)	Reference
Sciatic Nerve	1.0	0.1	Not Reported	~102	~102	[4][5]
2.0	0.1	Not Reported	Not Reported	Not Reported		
Infraorbital Nerve	0.5	0.2	< 5	58 ± 13	Not Applicable	[6]
1.0	0.2	< 5	78 ± 23	Not Applicable	[6]	

Table 2: **Mepivacaine** Dosage and Duration of Action in Mouse Peripheral Nerve Blocks

Nerve Block Type	Concentration (%)	Volume (μL)	Onset of Action (minutes)	Duration of Sensory Block (minutes)	Duration of Motor Block (minutes)	Reference
Sciatic Nerve	0.5	40	Not Reported	~120	Not Significantly Different from Control	
1.0	40	Not Reported	~150	Not Significantly Different from Control		
2.0	40	Not Reported	~180	Not Significantly Different from Control		

Experimental Protocols

Protocol 1: Sciatic Nerve Block in Rats

1. Animal Preparation:

- House male Sprague-Dawley rats (250-300g) under standard laboratory conditions with ad libitum access to food and water.
- Anesthetize the rat using an appropriate anesthetic regimen (e.g., isoflurane inhalation).
- Place the anesthetized rat in a lateral recumbent position with the limb to be blocked facing upwards.
- Aseptically prepare the injection site over the greater trochanter.

2. Injection Procedure:

- Identify the injection site just posterior to the greater trochanter.
- Insert a 27-gauge needle perpendicular to the skin and advance it until it contacts the femur.
- Withdraw the needle slightly and redirect it posteriorly to slide off the bone.
- Inject 0.1 mL of the desired **mepivacaine** solution perineurally.

3. Assessment of Nerve Block:

- Sensory Block: Assess nociceptive blockade using the hot plate test or von Frey filaments. An increase in withdrawal latency or threshold indicates a successful sensory block.
- Motor Block: Evaluate motor function by observing the animal's gait, righting reflex, and grip strength. A scoring system can be used to quantify the degree of motor impairment.

Protocol 2: Infraorbital Nerve Block in Rats

1. Animal Preparation:

- Use adult Sprague-Dawley rats (300-400g).
- Sedate the animal with an appropriate agent (e.g., pentobarbital, 30 mg/kg, i.p.).
- Place the rat in a stereotaxic apparatus to ensure head stability.

2. Injection Procedure:

- Identify the infraorbital foramen, located rostral to the zygomatic arch and ventral to the inferior orbital ridge.
- Insert a 30-gauge needle into the foramen to a depth of approximately 2-3 mm.
- Inject 0.2 mL of the **mepivacaine** solution.[6]

3. Assessment of Nerve Block:

- Sensory Block: Test for analgesia by applying a noxious stimulus (e.g., gentle pinching with forceps) to the upper lip on the ipsilateral side. The absence of a withdrawal response (e.g., head flick, vocalization) indicates a successful block. Test at regular intervals (e.g., every 5 minutes) to determine the onset and duration of the block.

Protocol 3: Sciatic Nerve Block in Mice

1. Animal Preparation:

- Use adult mice (e.g., C57BL/6, 25-30g).
- Anesthetize the mouse with isoflurane.
- Place the mouse in a lateral position.

2. Injection Procedure:

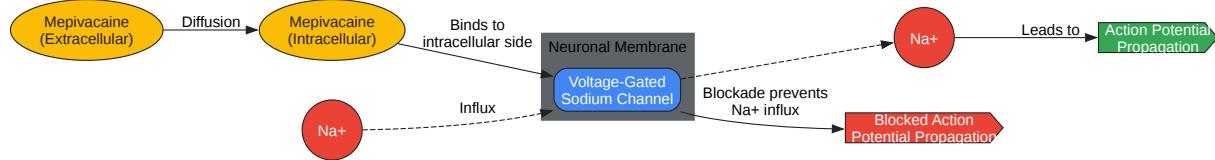
- Palpate the femur and identify the area between the greater trochanter and the ischial tuberosity.
- Insert a 30-gauge needle midway between these two points and advance it until it gently contacts the femur.
- Withdraw the needle slightly and inject 40 μ L of the **mepivacaine** solution.

3. Assessment of Nerve Block:

- Sensory Block (Antinociceptive Effect): Use the hot plate test and measure the latency to a response (e.g., paw licking, jumping). An increased latency indicates sensory blockade.
- Motor Function: Assess motor coordination using a rotarod test or by observing the animal's gait. A score can be assigned based on the degree of motor impairment.

Visualizations

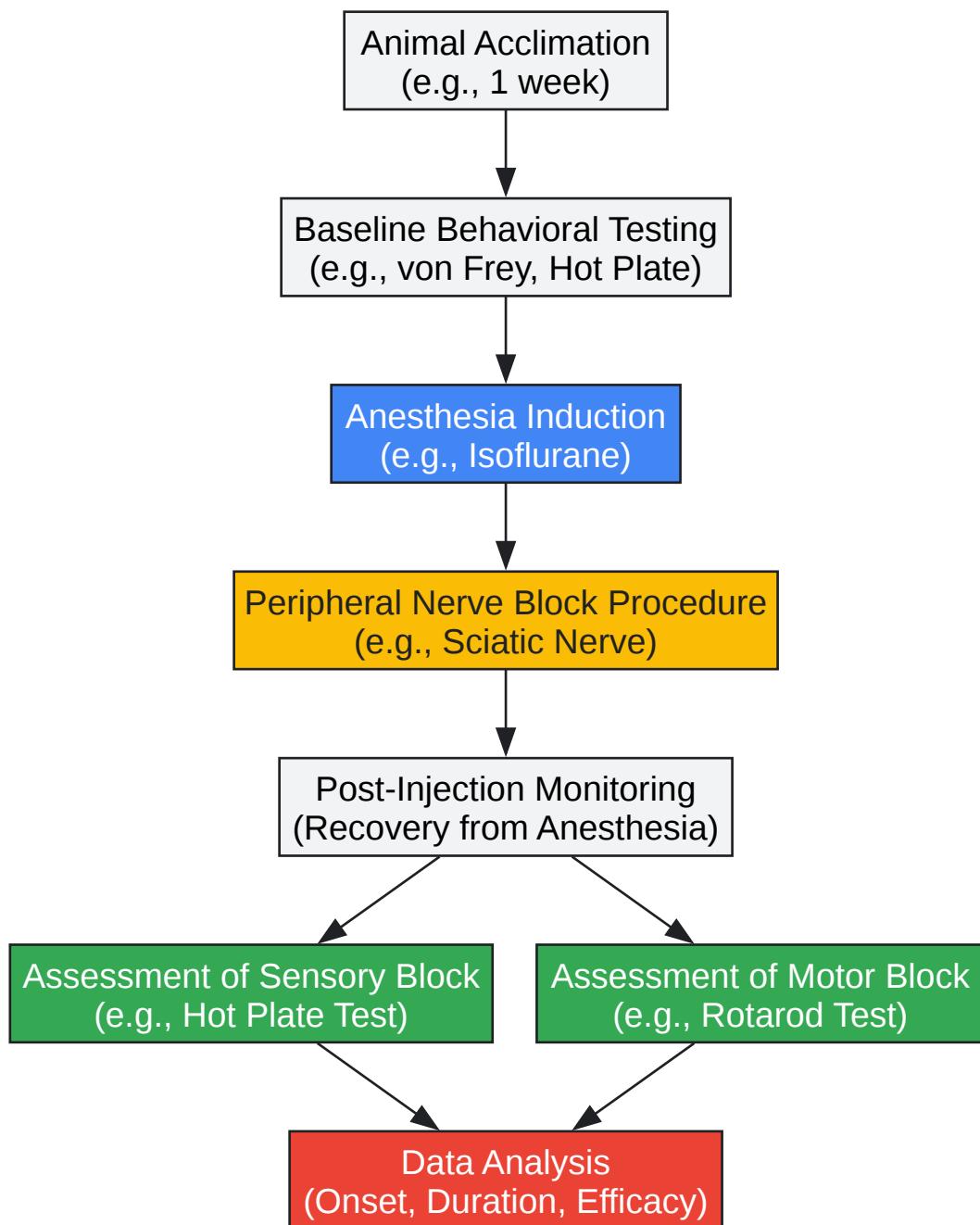
Mechanism of Action of Mepivacaine

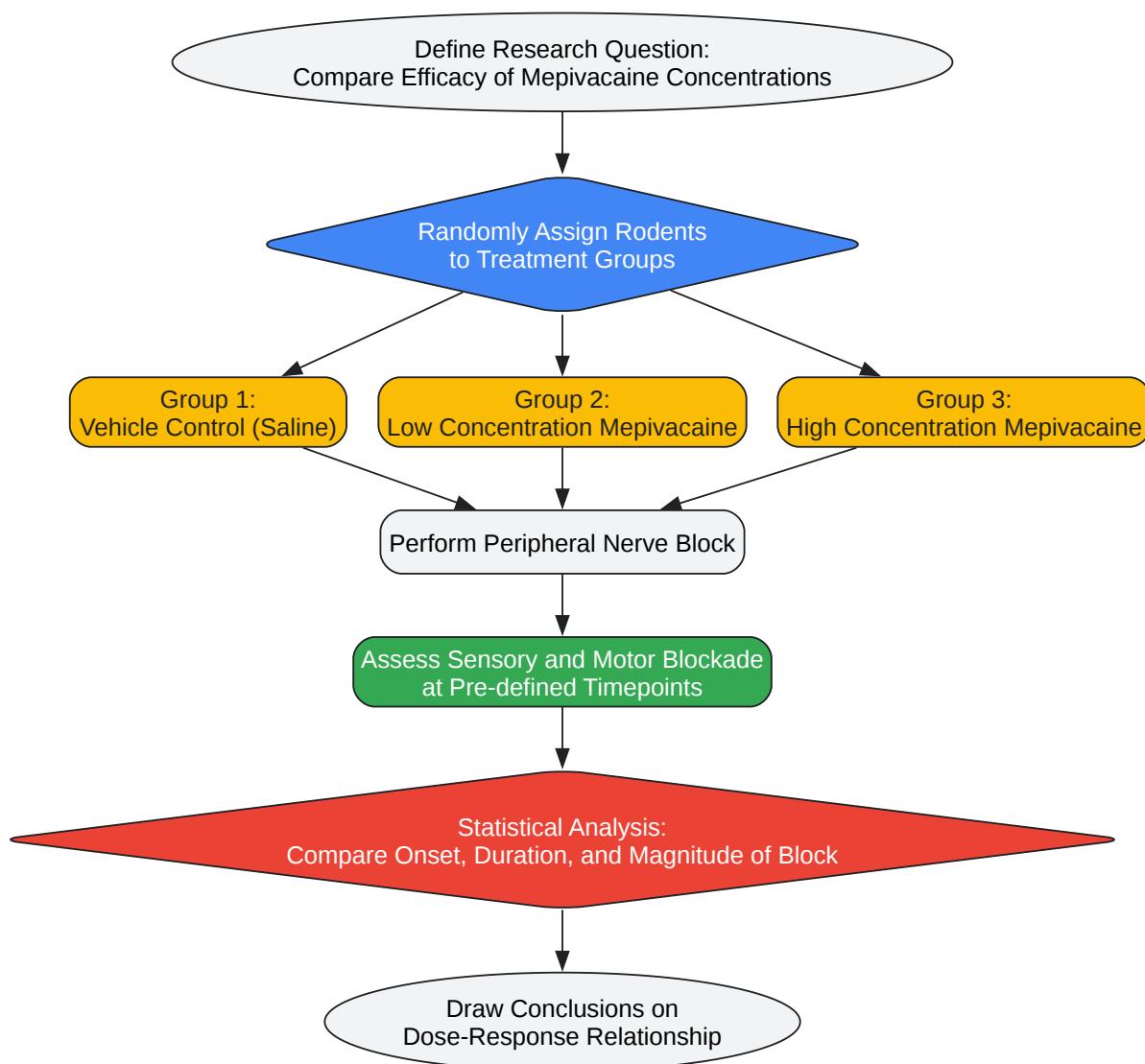


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Caption: **Mepivacaine**'s mechanism of action on voltage-gated sodium channels.

Experimental Workflow for Rodent Peripheral Nerve Block



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